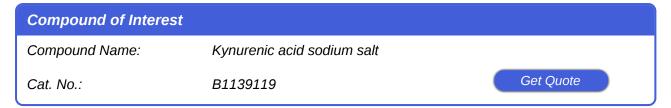


Application Notes and Protocols for Kynurenic Acid Sodium Salt in Electrophysiology

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

Kynurenic acid (KYNA) is a broad-spectrum antagonist of ionotropic glutamate receptors, including NMDA, AMPA, and kainate receptors.[1][2] It is an endogenous metabolite of tryptophan and plays a significant role in neuroprotection against excitotoxicity.[1][3] Due to its poor solubility in aqueous solutions, the sodium salt of kynurenic acid is preferentially used for in vitro electrophysiological studies. This document provides detailed protocols for the preparation of **kynurenic acid sodium salt** stock solutions and its application in electrophysiology.

Data Presentation

Physicochemical Properties of Kynurenic Acid and its Sodium Salt



Property	Kynurenic Acid	Kynurenic Acid Sodium Salt
Molecular Weight	189.17 g/mol	211.15 g/mol [4]
Molecular Formula	С10Н7NО3	C10H6NNaO3[4]
Appearance	Crystalline powder	Crystalline powder
CAS Number	492-27-3	2439-02-3[4]

Solubility Data

Solvent	Kynurenic Acid	Kynurenic Acid Sodium Salt
Water	~0.9% at 100°C[5]	Up to 100 mM[4][6]
DMSO	Up to 50 mM	Up to 50 mM[4][6]
0.1 N NaOH	4 mg/mL[5]	Not specified
1eq. NaOH	Up to 100 mM	Not specified

Recommended Storage Conditions

Solution Type	Short-term Storage (≤ several days)	Long-term Storage
Aqueous Stock Solution	4°C[5]	-20°C[7]
Powder	Desiccate at Room Temperature[4]	Desiccate at Room Temperature[4]

Experimental Protocols Preparation of a 100 mM Kynurenic Acid Sodium Salt Stock Solution in Water

Materials:



- Kynurenic acid sodium salt (M.W. 211.15 g/mol)
- Nuclease-free water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated scale

Procedure:

- Weighing: Accurately weigh out 21.12 mg of kynurenic acid sodium salt.
- Dissolving: Transfer the powder to a sterile microcentrifuge tube. Add 1 mL of nuclease-free water.
- Mixing: Vortex the solution until the kynurenic acid sodium salt is completely dissolved.
 Gentle warming in a water bath (37°C) can aid dissolution if necessary.
- Sterilization (Optional): For long-term storage or use in cell culture, sterilize the stock solution by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. For short-term use, store the aliquots at 4°C for up to a few days.[5] For long-term storage, store at -20°C.[7] It is recommended to prepare fresh solutions on the day of the experiment if possible.[6]

Preparation of Working Solutions in Artificial Cerebrospinal Fluid (aCSF)

Materials:

- 100 mM Kynurenic acid sodium salt stock solution
- Artificial cerebrospinal fluid (aCSF)
- Calibrated pipettes

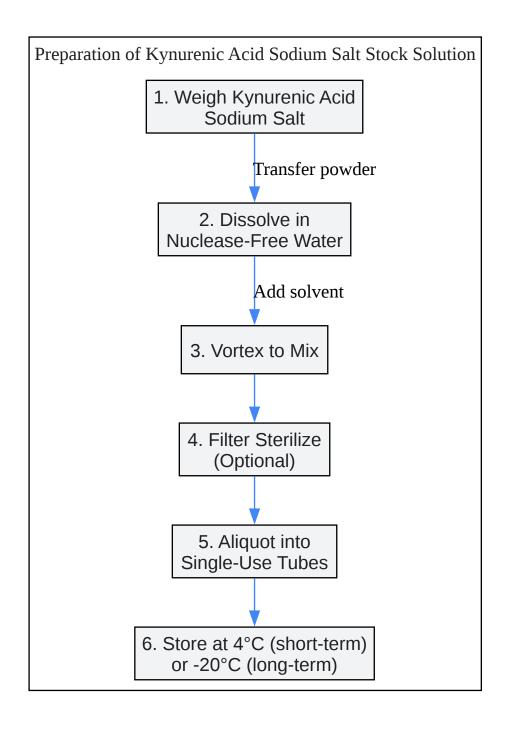


Procedure:

- Calculation: Determine the volume of the stock solution required to achieve the desired final concentration in your aCSF. For example, to prepare 10 mL of aCSF with a final KYNA concentration of 1 mM:
 - ∘ Use the formula: C₁V₁ = C₂V₂
 - (100 mM) * V₁ = (1 mM) * (10 mL)
 - \circ V₁ = 0.1 mL or 100 μ L
- Dilution: Add 100 μ L of the 100 mM **kynurenic acid sodium salt** stock solution to 9.9 mL of aCSF.
- Mixing: Gently mix the solution by inverting the tube or by brief vortexing.
- Application: The working solution is now ready for use in your electrophysiology setup.

Mandatory Visualizations Experimental Workflow for Stock Solution Preparation



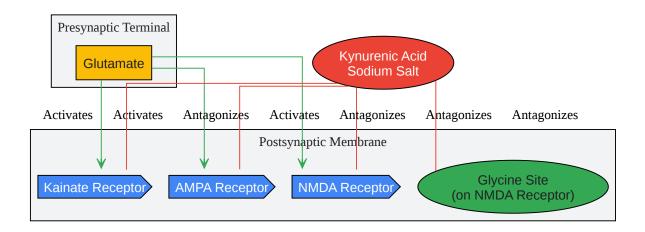


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Caption: Workflow for preparing a kynurenic acid sodium salt stock solution.

Signaling Pathway of Kynurenic Acid in Electrophysiology





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Caption: Kynurenic acid as a broad-spectrum glutamate receptor antagonist.

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